

An In-depth Technical Guide to N-Methylhexanamide: Discovery and History

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

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Abstract

N-Methylhexanamide, a simple N-alkyl amide, has found utility in various chemical and biological studies. While the specific historical moment of its initial discovery remains elusive in readily available literature, its synthesis falls within the well-established realm of amide chemistry developed over the past century. This guide provides a comprehensive overview of the compound's properties, details established synthetic protocols, and explores its limitedly documented biological context. The information is presented to be a valuable resource for researchers utilizing or investigating **N-Methylhexanamide**.

Introduction

N-Methylhexanamide (C₇H₁₅NO) is a secondary amide characterized by a hexanoyl group attached to a methylamine. Its straightforward structure belies its utility as a chemical intermediate and a subject of study in various research contexts. This document aims to consolidate the available technical information regarding **N-Methylhexanamide**, with a focus on its chemical properties, synthesis, and known applications.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Methylhexanamide** is presented in Table 1. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C7H15NO	PubChem
Molecular Weight	129.20 g/mol	PubChem[1]
IUPAC Name	N-methylhexanamide	PubChem[1]
CAS Number	3418-05-1	PubChem[1]
Boiling Point	225.7 °C at 760 mmHg	LookChem[2]
Flash Point	122.3 °C	LookChem[2]
Density	0.861 g/cm ³	LookChem[2]
LogP	2.153	LookChem[2]
Appearance	Colorless to light yellow liquid	EvitaChem[3]
Solubility	Soluble in organic solvents (e.g., alcohols, ethers), insoluble in water	EvitaChem[3]

History of Discovery

The precise date and discoverer of **N-Methylhexanamide** are not prominently documented in scientific literature. Its synthesis, however, relies on fundamental reactions of organic chemistry, suggesting its preparation was likely achieved early in the 20th century as a part of broader investigations into amide synthesis. The lack of a landmark discovery paper indicates that it was likely considered a routine compound, synthesized for its physical or chemical properties rather than for a specific novel application at the time.

An early, albeit indirect, mention of a related compound can be found in the context of photochemical reactions. The photolysis of N-nitroso-**N-methylhexanamide** in cyclohexane to

yield dimeric nitrosocyclohexane has been described, implying that **N-Methylhexanamide** was a known precursor for the synthesis of this nitroso derivative.

Experimental Protocols for Synthesis

The synthesis of **N-Methylhexanamide** can be achieved through several standard methods for amide formation. The most common and direct approach is the acylation of methylamine with hexanoyl chloride.

Synthesis via Acyl Chloride (Schotten-Baumann type reaction)

This is a robust and widely applicable method for the synthesis of secondary amides.

Reaction Scheme:

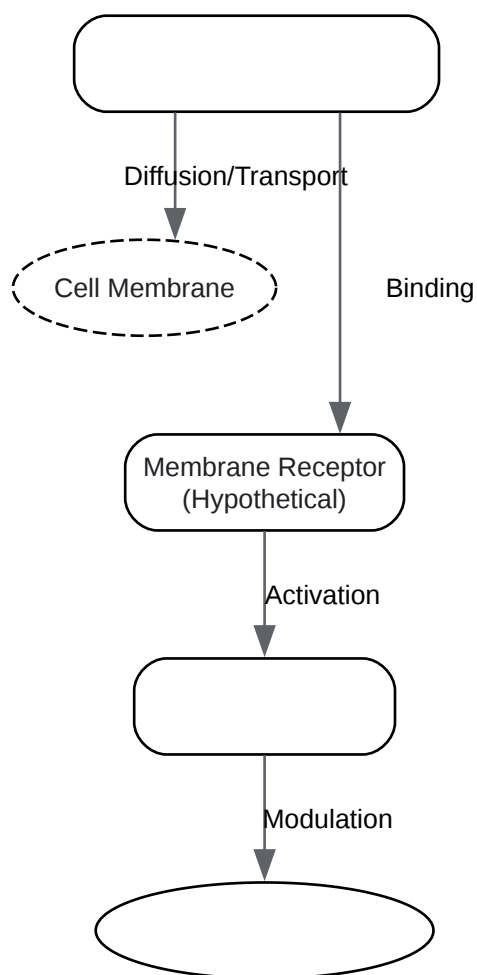
Figure 1: Experimental workflow for the synthesis of **N-Methylhexanamide**.

Biological Activity and Mechanism of Action

Detailed studies on the specific biological activity and mechanism of action of **N-Methylhexanamide** are scarce in publicly available literature. As a simple fatty acid amide, it is not expected to have potent, specific pharmacological effects. However, N-alkylamides as a class are known to possess a range of biological activities, though these are often associated with more complex, naturally occurring structures.

There is some suggestion that related compounds, such as N-Methoxy-**N-methylhexanamide**, may possess antimicrobial properties by inhibiting protein synthesis in prokaryotes. However, it is crucial to note that this activity has not been specifically attributed to **N-Methylhexanamide** itself.

Due to the lack of specific data on signaling pathways for **N-Methylhexanamide**, a generalized diagram for potential N-alkylamide interaction is presented for illustrative purposes.



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Figure 2: Hypothetical signaling pathway for N-alkylamide interaction.

Conclusion

N-Methylhexanamide is a fundamental secondary amide with well-defined physicochemical properties and straightforward synthetic routes. While its specific discovery history is not well-documented, its preparation aligns with the classical methods of organic chemistry. The lack of extensive research into its biological activities suggests it is primarily used as a building block or a simple model compound in chemical research. This guide provides a solid foundation of technical information for scientists and researchers working with this compound. Further investigation into its potential biological effects could be a future area of research.

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References

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- [2. N-methylhexanamide | lookchem \[lookchem.com\]](#)
- [3. Buy N-Methoxy-N-methylhexanamide \(EVT-390473\) | 64214-56-8 \[evitachem.com\]](#)
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